

Comprehensive Safety & Handling Guide: 2,5-Diaminoanisoole Sulfate

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Compound of Interest

Compound Name: 2,5-Diaminoanisoole sulfate

CAS No.: 42909-29-5

Cat. No.: B7821618

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Part 1: Executive Summary & Chemical Identity

2,5-Diaminoanisoole sulfate (CAS: 66671-82-7) is a specialized aromatic amine intermediate primarily used in the synthesis of complex heterocyclic compounds, such as phenanthroline derivatives, and in the dye industry.

Critical Safety Distinction: Researchers often confuse this compound with its structural isomers and analogs:

- 2,4-Diaminoanisoole sulfate (CAS 39156-41-7): A known carcinogen (NTP "Reasonably Anticipated").
- 2,5-Diaminotoluene sulfate (CAS 615-50-9): A common hair dye ingredient and potent skin sensitizer.

While **2,5-Diaminoanisoole sulfate** is frequently labeled with "Warning" (Irritant) in basic Safety Data Sheets (SDS), its structural classification as a methoxy-substituted phenylenediamine warrants High-Potency Compound (HPC) handling protocols. The "Precautionary Principle"

dictates that we treat it as a potential mutagen and sensitizer until definitive chronic toxicology data proves otherwise.

Table 1: Physicochemical Profile

Property	Data	Note
Chemical Name	2,5-Diaminoanisole sulfate	Syn: 2-Methoxy-1,4-benzenediamine sulfate
CAS Number	66671-82-7	Verify CAS before use to avoid isomer confusion
Molecular Formula	C	(C\$7
	H	{10}
	N	_2\$O
	O	H
	S	SO
		)
Molecular Weight	236.25 g/mol	
Appearance	Dark gray to dark brown solid	Hygroscopic powder
Solubility	Soluble in water, DMSO	Hydrolyzes in strong base
Acidity	Acidic in solution	Due to sulfate salt nature

Part 2: Toxicological Hazard Assessment

Mechanism of Toxicity

Aromatic amines exert toxicity through metabolic activation (N-hydroxylation) leading to DNA adduct formation or protein binding.

- **Genotoxicity:** Like its analog 2,5-diaminotoluene, this compound is considered a potential mutagen. It can intercalate DNA or form reactive electrophiles during metabolism.

- Sensitization: High risk of Type IV hypersensitivity (allergic contact dermatitis). Repeated exposure may induce an immunological response.
- Acute Effects:
 - Inhalation: Irritation of the upper respiratory tract (H335).[\[1\]](#)
 - Methemoglobinemia: While less potent than aniline, absorption of significant quantities can oxidize hemoglobin to methemoglobin, impairing oxygen transport.

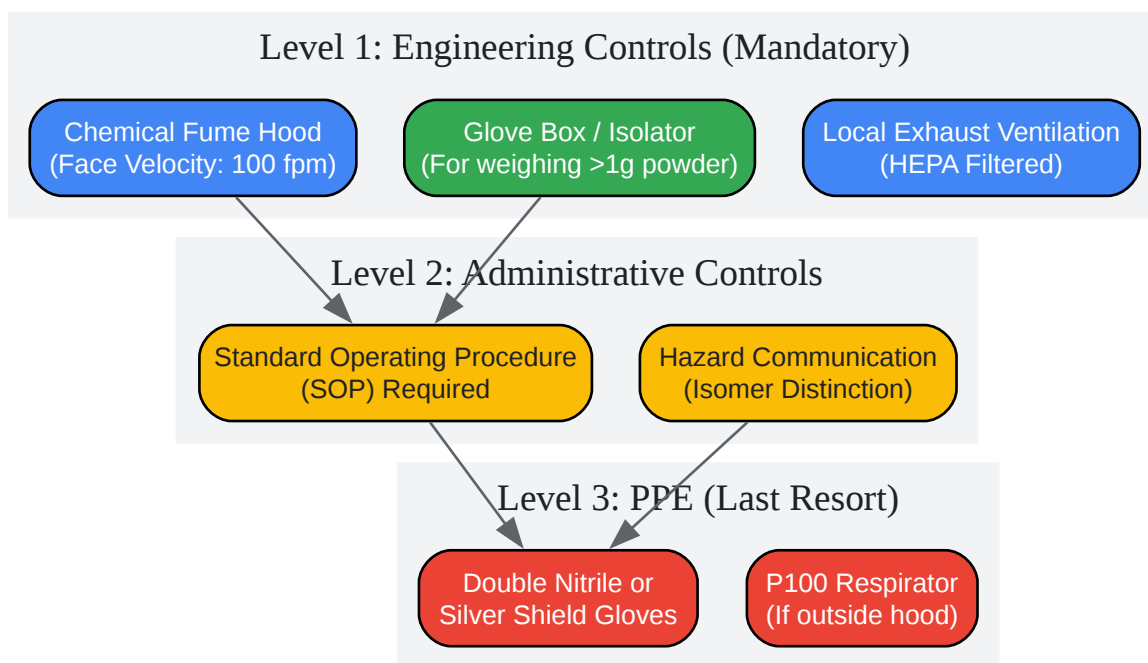
Hazard Classification (GHS)[\[2\]](#)

- Skin Irritation (Category 2): H315[\[1\]](#)
- Eye Irritation (Category 2A): H319[\[1\]](#)
- STOT-SE (Category 3): H335 (Respiratory Irritation)
- Precautionary Classification: Treat as Suspected Carcinogen/Sensitizer due to structural activity relationship (SAR).

Part 3: Risk Management & Engineering Controls

Hierarchy of Controls

The primary goal is to prevent inhalation of dust and dermal contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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Figure 1: Risk Management Hierarchy. Note the emphasis on containment (Engineering Controls) over PPE.

Personal Protective Equipment (PPE) Matrix

- Gloves: Standard latex is insufficient.
 - Recommendation: Double-gloving with Nitrile (minimum 5 mil outer, 4 mil inner) or Silver Shield (Laminate) for prolonged handling. Aromatic amines can permeate nitrile; change gloves immediately upon splash.
- Respiratory: If weighing outside a filtered enclosure is unavoidable, use a half-mask respirator with P100 (HEPA) cartridges.
- Body: Tyvek lab coat or sleeve covers recommended to prevent cuff contamination.

Part 4: Experimental Protocol (Synthesis Context)

Context: Synthesis of 6-methoxy-4,7-phenanthroline via the Skraup Reaction. Rationale: This reaction involves mixing **2,5-Diaminoanisoole sulfate** with glycerol and sulfuric acid at high

temperatures. This creates a "perfect storm" of hazards: toxic powder handling + violent exotherm + acrolein generation.

Step-by-Step Workflow

Step 1: Preparation & Weighing

- Action: Weigh **2,5-Diaminoanisoole sulfate** inside a fume hood or powder containment hood.
- Precaution: Use an antistatic gun if the powder is fluffy. Wipe the balance area with a wet paper towel (10% bleach) immediately after use to deactivate traces.

Step 2: The Skraup Reaction Setup

- Reagents: **2,5-Diaminoanisoole sulfate**, Glycerol, Sulfuric Acid (), Iodine/KI (oxidant).[\[4\]](#)
- Hazard: The reaction of glycerol and sulfuric acid generates Acrolein, a potent lachrymator and toxin.
- Protocol:
 - Place the amine sulfate and oxidant in a round-bottom flask.
 - Add sulfuric acid slowly (exothermic).
 - Add glycerol dropwise.
 - CRITICAL: Equip the flask with a high-efficiency reflux condenser. Connect the top of the condenser to a scrubber trap (NaOH solution) to neutralize acidic/acrolein fumes.

Step 3: Heating & Control

- Action: Heat to 140-160°C.
- Safety Check: The reaction is often delayed and then vigorous (the "induction period").

- Control: Have an ice bath ready. If the reaction foams excessively, remove heat immediately and apply the ice bath. Do not leave this reaction unattended.

Step 4: Quenching & Isolation

- Action: Cool to room temperature and pour onto crushed ice.
- Hazard: The mixture is highly acidic.
- Neutralization: Basify with NaOH or
. This liberates the free amine base of the product.
- Extraction: Extract with Chloroform or DCM. Note: Chlorinated solvents penetrate gloves; maintain double-gloving.



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Figure 2: Process Safety Flow for Skraup Synthesis involving **2,5-Diaminoanisoole Sulfate**.

Part 5: Emergency Response & Waste Disposal[3] Exposure Response

- Skin Contact:
 - Drench: Immediately wash with soap and copious water for 15 minutes.
 - Decontaminate: Discard contaminated clothing (do not take home to wash).
 - Monitor: Watch for signs of cyanosis (blue lips/fingernails) indicating methemoglobinemia.
- Eye Contact: Flush with water for 15 minutes.[3][5] Seek an ophthalmologist.
- Spill Cleanup:

- Isolate: Evacuate the immediate area.
- PPE: Don full PPE (Tyvek, double nitrile, respirator).
- Neutralize: Cover spill with wet sand or a commercial amine neutralizer.
- Collect: Scoop into a hazardous waste container labeled "Toxic - Aromatic Amine."

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic).
- Segregation: Do not mix with oxidizing agents (Nitric acid, Peroxides) in the waste stream.[5]
- Treatment: Incineration is the preferred method for destruction of the aromatic ring structure.
- Deactivation (Surface): Wipe surfaces with a solution of 10% bleach (Sodium Hypochlorite) followed by water. The hypochlorite oxidizes the amine, degrading it.

References

- National Toxicology Program (NTP). (2011). Report on Carcinogens, Twelfth Edition: 2,4-Diaminoanisole Sulfate. (Cited for comparative hazard analysis of structural isomers). Retrieved February 11, 2026, from [Link]

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